

5-Amino-1H-indazol-3-ol chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Amino-1H-indazol-3-ol

Cat. No.: B1283361

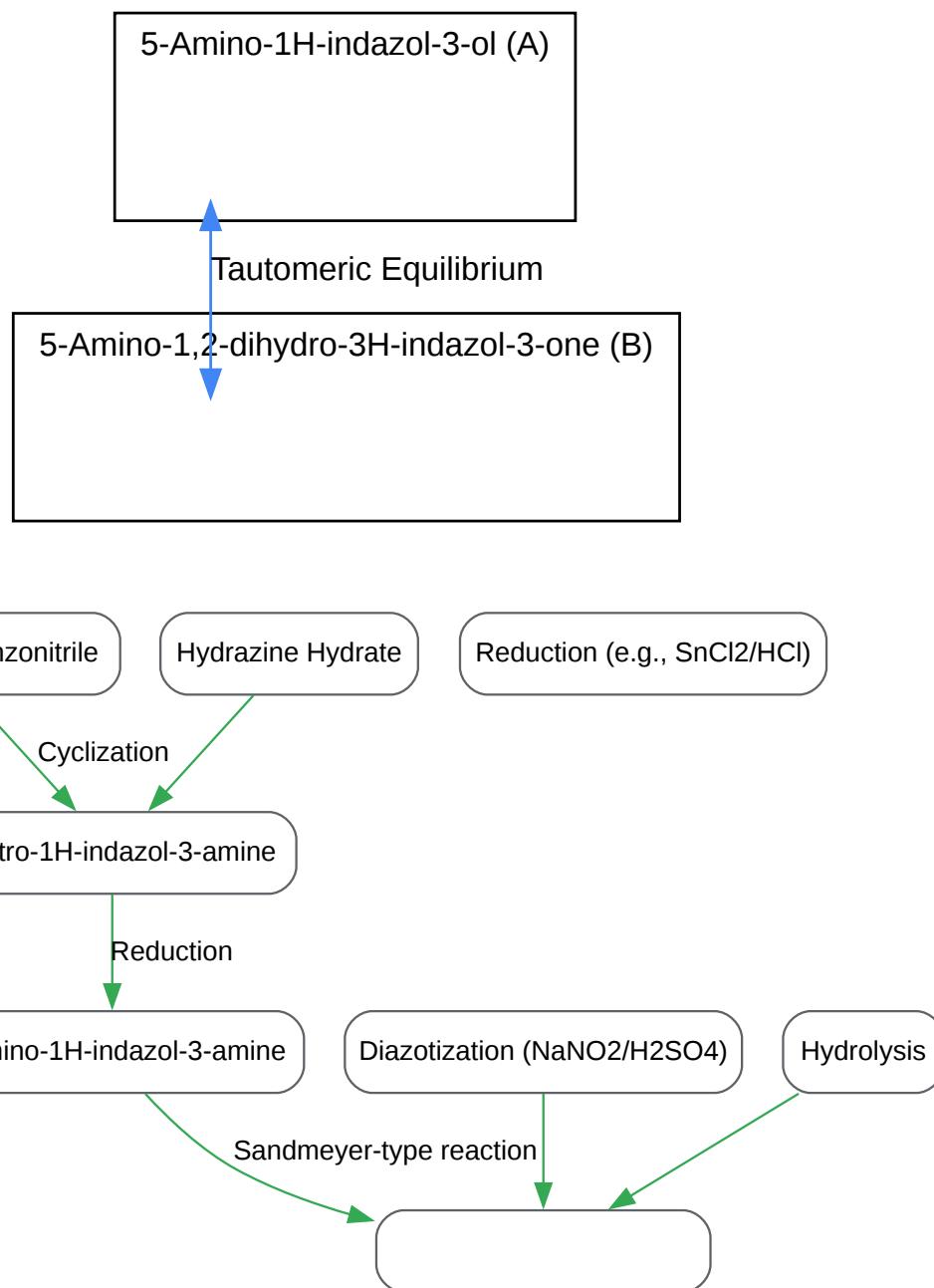
[Get Quote](#)

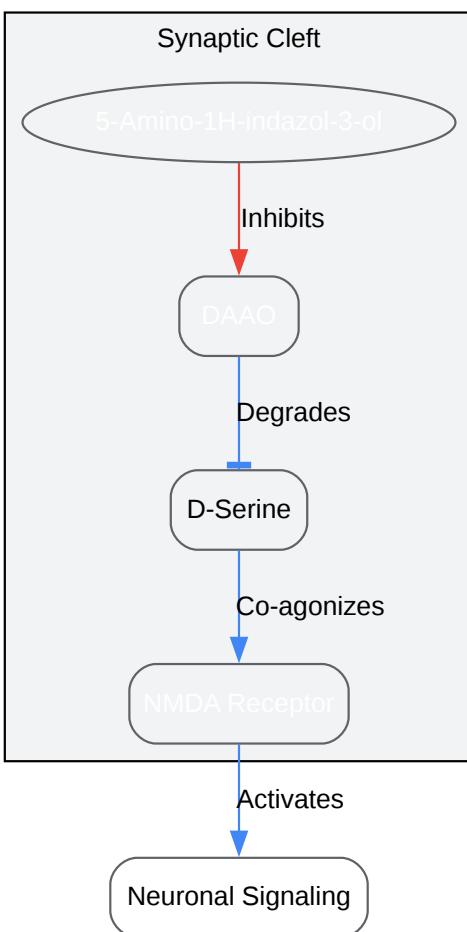
Chemical Structure and Identification

5-Amino-1H-indazol-3-ol is a heterocyclic aromatic compound. The indazole core is a bicyclic system composed of a benzene ring fused to a pyrazole ring. The structure is characterized by an amino group at the 5th position and a hydroxyl group at the 3rd position.

A critical aspect of the structure of 3-hydroxyindazoles is the existence of tautomerism. The "ol" form (A) can exist in equilibrium with the "one" form (B, 1,2-dihydro-3H-indazol-3-one). While the "ol" form is specified, the tautomeric equilibrium may influence the compound's properties and reactivity.

Chemical Structure of **5-Amino-1H-indazol-3-ol** Tautomers





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [5-Amino-1H-indazol-3-ol chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1283361#5-amino-1h-indazol-3-ol-chemical-properties-and-structure>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com